

Spectroscopic Analysis of 2-Chloro-5-methylpyridine Derivatives: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-methylpyridine-3,4-diamine

Cat. No.: B107901

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the spectroscopic data for nitrogen-substituted 2-chloro-5-methylpyridine derivatives. Despite a comprehensive search, detailed experimental spectroscopic data (NMR, IR, and MS) for the specific compound **2-Chloro-5-methylpyridine-3,4-diamine** is not readily available in the public domain.

Therefore, this document presents the available spectroscopic data for a closely related analogue, 2-Chloro-5-methylpyridin-4-amine, to provide a relevant point of reference. Researchers should exercise caution and note that the presence of an additional amino group at the 3-position in the target compound will influence the spectral characteristics.

Spectroscopic Data Summary for 2-Chloro-5-methylpyridin-4-amine

The following tables summarize the available quantitative data for 2-Chloro-5-methylpyridin-4-amine.

Table 1: ¹H NMR Data of 2-Chloro-5-methylpyridin-4-amine

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.68	s	1H	Ar-H
6.50	s	1H	Ar-H
6.16	br s	2H	-NH ₂
1.96	s	3H	-CH ₃

Solvent: DMSO-d₆, Spectrometer Frequency: 300 MHz[1]

Table 2: Mass Spectrometry Data of 2-Chloro-5-methylpyridin-4-amine

m/z	Ion
143	[M+H] ⁺

Ionization Method: Electrospray (Elpos)[1]

Experimental Protocols

Detailed experimental protocols for the acquisition of the presented data are not fully available. However, a general methodology can be outlined.

General Protocol for ¹H NMR Spectroscopy

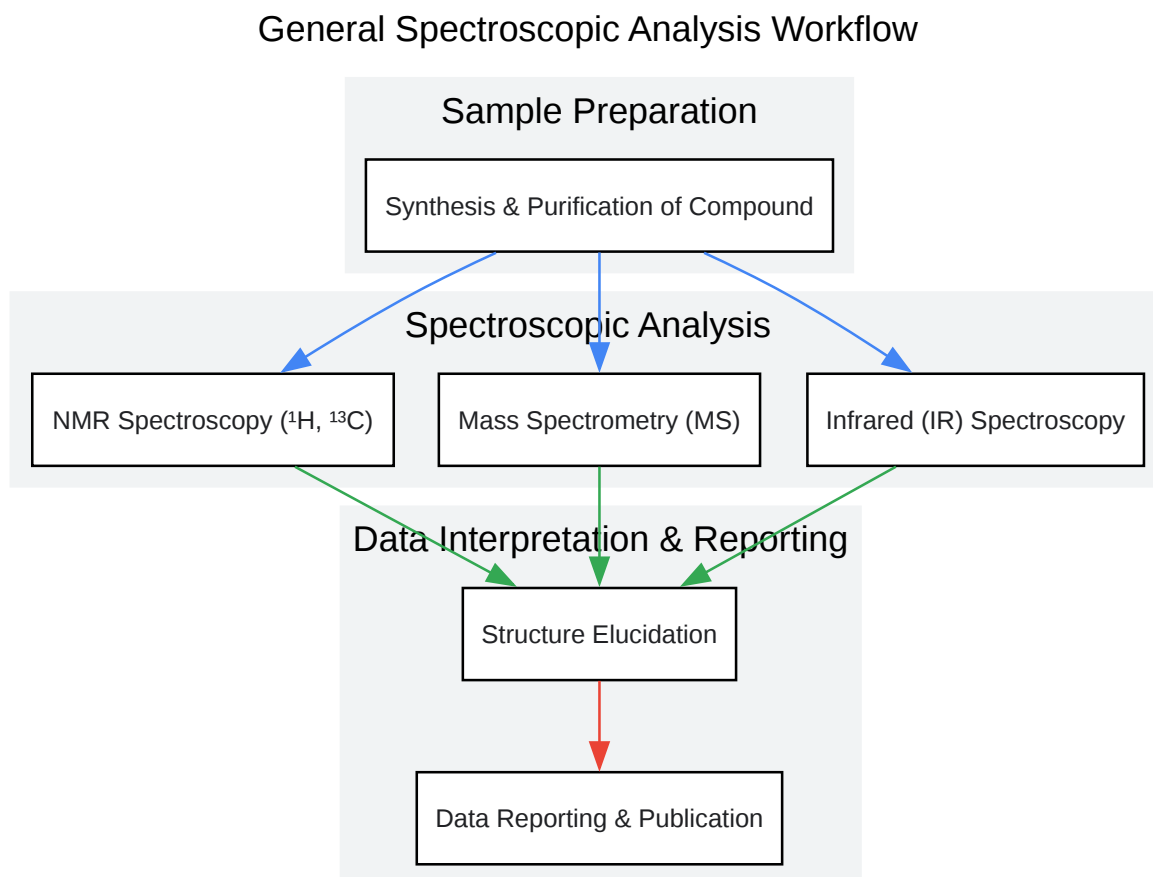
A sample of the compound would be dissolved in a deuterated solvent, such as DMSO-d₆. The spectrum would be acquired on a 300 MHz NMR spectrometer. Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak.

General Protocol for Mass Spectrometry

Mass spectral data would be obtained using a mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode. The sample would be introduced, and the mass-to-charge ratio (m/z) of the resulting ions would be recorded.[1]

General Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a novel chemical compound.



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

Disclaimer: The spectroscopic data provided in this document is for the related compound 2-Chloro-5-methylpyridin-4-amine and not for **2-Chloro-5-methylpyridine-3,4-diamine**. This information is intended for reference purposes only. The spectral data for the requested compound will differ due to the presence of the additional amine group.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-chloro-5-methylpyridin-4-amine | 79055-62-2 [chemicalbook.com]
- To cite this document: BenchChem. [Spectroscopic Analysis of 2-Chloro-5-methylpyridine Derivatives: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107901#spectroscopic-data-of-2-chloro-5-methylpyridine-3-4-diamine-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com